

Application Notes and Protocols: 1,3-Cyclohexanediol in Materials Science

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Compound of Interest

Compound Name: 1,3-Cyclohexanediol

Cat. No.: B1223022

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the applications of **1,3-cyclohexanediol** and its derivatives in materials science and drug development. It includes information on the use of **1,3-cyclohexanediol** as a monomer in the synthesis of polymers such as polyesters and polyurethanes, and the application of its precursor, 1,3-cyclohexanedione, in the development of bioactive compounds.

Materials Science Applications: Polyesters and Polyurethanes

1,3-Cyclohexanediol, also known as hexahydroresorcinol, is a cycloaliphatic diol that can be used as a monomer in the synthesis of various polymers. Its rigid cyclic structure can impart unique thermal and mechanical properties to the resulting materials.

Polyesters

Polyesters derived from **1,3-cyclohexanediol** are expected to exhibit higher glass transition temperatures (Tg) and improved thermal stability compared to their linear aliphatic counterparts due to the rigidity of the cyclohexane ring.

Quantitative Data on Related Polyesters

Direct quantitative data for polyesters synthesized exclusively with **1,3-cyclohexanediol** is limited in publicly available literature. However, data for polyesters based on structurally similar cycloaliphatic diols like 1,4-cyclohexanediethanol (CHDM) and 2,2,4,4-tetramethyl-1,3-cyclobutanediol (TMCD) can provide valuable insights into the expected properties.

Polymer Composition	Glass Transition Temp. (Tg) (°C)	Melting Temp. (Tm) (°C)	Decomposition Temp. (°C)	Tensile Strength (MPa)	Young's Modulus (GPa)	Reference
Poly(1,4-butylene terephthalate) (PBT)	22-43	225	~350	55-60	2.6-3.0	General Data
Poly(1,4-cyclohexyl enedimethylene terephthalate) (PCT)	~88	~290	~400	~65	~2.5	General Data
P(1,3-butylene 1,4-cyclohexyl enedimethylene terephthalate) (50/50)	62	-	345	41.5	-	[1]
Copolyester of terephthalic acid, CHDM and TMCD	110-125	-	>400	50-60	~2.0	General Data

Experimental Protocol: Synthesis of Polyester via Melt Polycondensation

This protocol describes a general procedure for the synthesis of polyesters using a diol and a dicarboxylic acid or its dimethyl ester, which can be adapted for **1,3-cyclohexanediol**.

Materials:

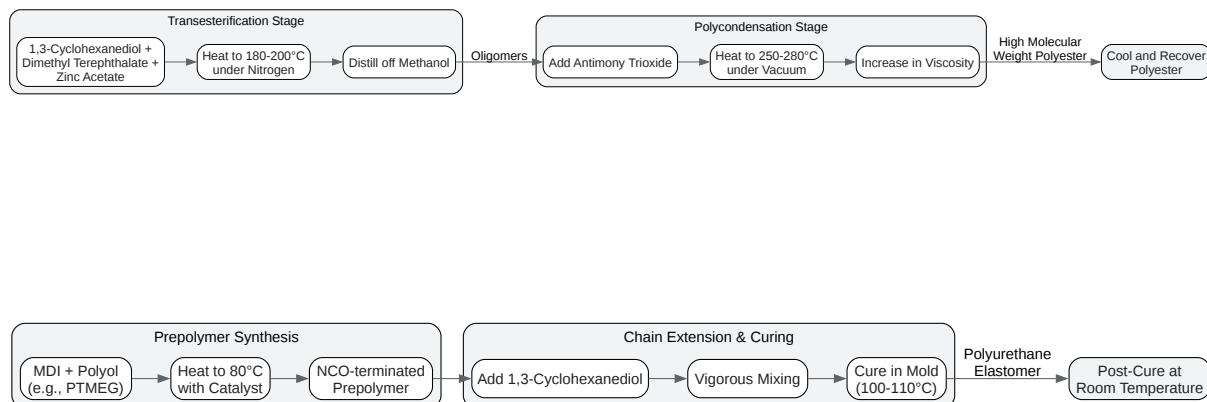
- **1,3-Cyclohexanediol** (mixture of cis and trans isomers)
- Dimethyl terephthalate (DMT)
- Zinc acetate (catalyst)
- Antimony trioxide (catalyst)
- Methanol
- Nitrogen gas

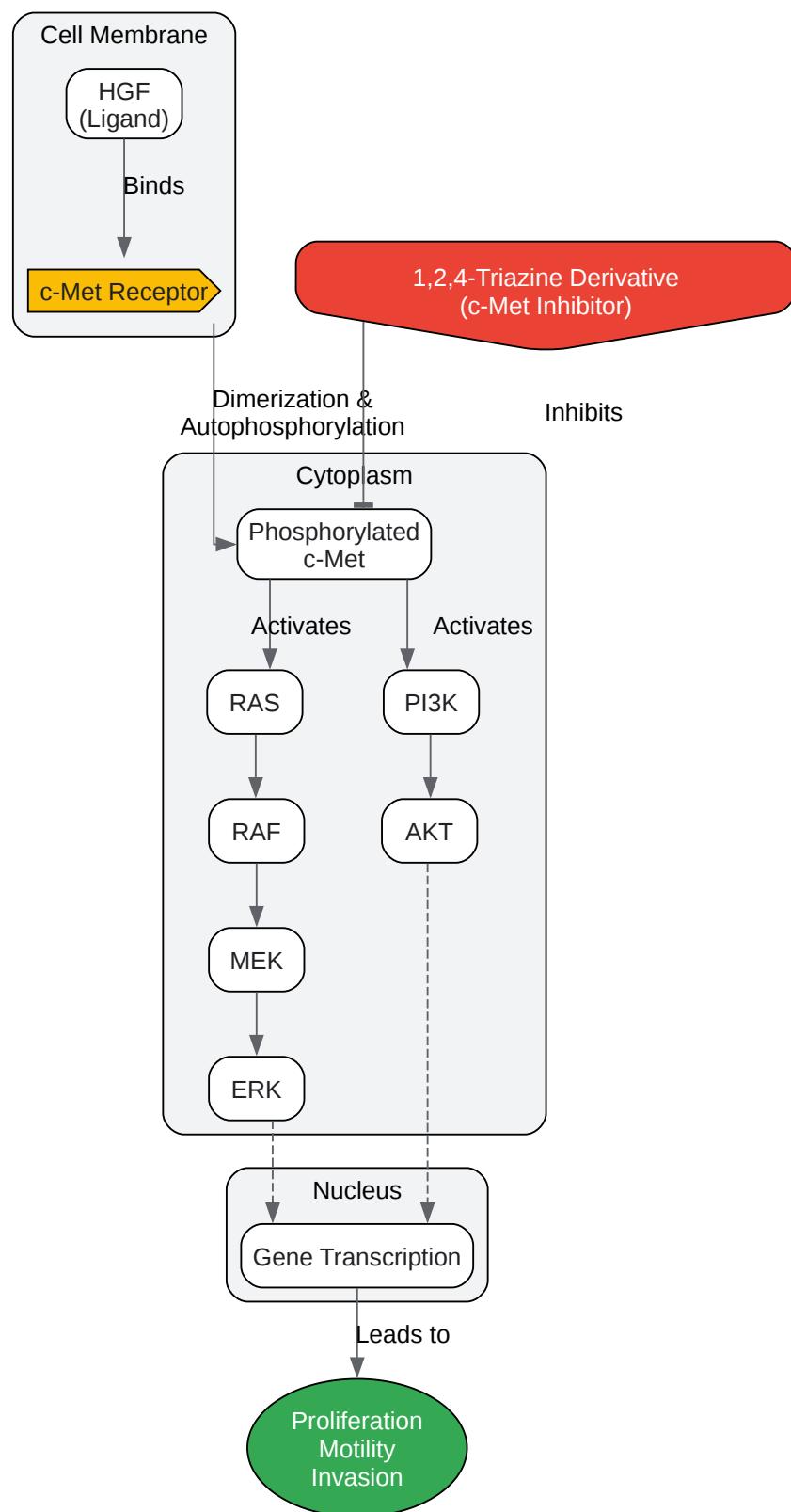
Procedure:

- **Charging the Reactor:** In a three-necked flask equipped with a mechanical stirrer, a nitrogen inlet, and a distillation condenser, add **1,3-cyclohexanediol** and dimethyl terephthalate in a 1.2:1 molar ratio.
- **Transesterification:** Add zinc acetate (0.1% by weight of DMT) to the mixture. Heat the reactor to 180-200°C under a gentle stream of nitrogen. Methanol will be produced as a byproduct and should be distilled off. Continue the reaction for 2-3 hours or until approximately 90% of the theoretical amount of methanol has been collected.
- **Polycondensation:** Add antimony trioxide (0.05% by weight of DMT) to the reaction mixture. Gradually increase the temperature to 250-280°C while slowly reducing the pressure to below 1 Torr.
- **Polymerization:** Continue the reaction under high vacuum and elevated temperature for 3-4 hours. The viscosity of the mixture will increase significantly as the polymerization proceeds.

- Recovery: Once the desired viscosity is achieved, stop the reaction by cooling the reactor to room temperature. The polyester can be recovered by carefully breaking the glass flask or by extruding the molten polymer.
- Characterization: The resulting polyester can be characterized by techniques such as Nuclear Magnetic Resonance (NMR) for structural analysis, Gel Permeation Chromatography (GPC) for molecular weight determination, Differential Scanning Calorimetry (DSC) for thermal properties (T_g and T_m), and tensile testing for mechanical properties.

Workflow for Polyester Synthesis



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References

- 1. medium.com [medium.com]
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